

An In-depth Technical Guide to the Safe Handling of 5-Iododecane

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Compound of Interest

Compound Name: 5-Iododecane

Cat. No.: B15454355

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **5-Iododecane**, a halogenated alkane used in various research and development applications. Due to the limited availability of specific data for **5-Iododecane**, this document leverages information from the safety data sheets of its isomer, 1-Iododecane, which is expected to have similar toxicological and chemical properties.

Section 1: Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling. The following table summarizes the key properties of Iododecane, primarily based on data for 1-Iododecane.

Property	Value
Molecular Formula	C10H21I[1]
Molecular Weight	268.17 g/mol [2]
Appearance	Light yellow liquid[2]
Boiling Point	124 °C (255.2 °F) at 11 mmHg[2]
Flash Point	96 °C (204.8 °F)[2][3]
Density	1.250 g/cm ³ [2]
Vapor Pressure	0.01 mmHg at 20 °C[2]
Vapor Density	9.25 (Air = 1.0)[2]
Solubility	No information available[2]
Stability	Stable under normal conditions; light sensitive[2] [3]

Section 2: Hazard Identification and Toxicology

5-Iododecane is classified as an irritant and may pose other health risks upon exposure.

Primary Hazards:

- Skin Corrosion/Irritation: Causes skin irritation (Category 2).[2]
- Serious Eye Damage/Irritation: Causes serious eye irritation (Category 2).[2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation (Category 3).[2]

Toxicological Summary:

Exposure Route	Health Effects
Inhalation	May cause respiratory irritation.[2]
Skin Contact	Causes skin irritation.[2][4]
Eye Contact	Causes serious eye irritation.[2][4]
Ingestion	The toxicological properties have not been fully investigated, but ingestion may be harmful.

Note: No acute toxicity data (e.g., LD50, LC50) is readily available for Iododecane isomers.

Section 3: Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimizing exposure risks.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[2][4]
- Ensure safety showers and eyewash stations are readily accessible.[3][4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tight-sealing safety goggles or a face shield.[3]
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile rubber).[2]
 - Wear a lab coat or other protective clothing to prevent skin contact.[4]
- Respiratory Protection: If working outside a fume hood or if vapors are generated, use a NIOSH/MSHA-approved respirator.[3]

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[4]

- Do not breathe vapors or mists.[5]
- Wash hands thoroughly after handling.[4]
- Keep away from heat, sparks, and open flames.[5]
- Take precautionary measures against static discharge.[6]

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3]
- Protect from direct sunlight and light exposure.[2][3]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[2][3]
- A small amount of copper chip may be added as a stabilizer.[4]

Section 4: Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are crucial in the event of an exposure.

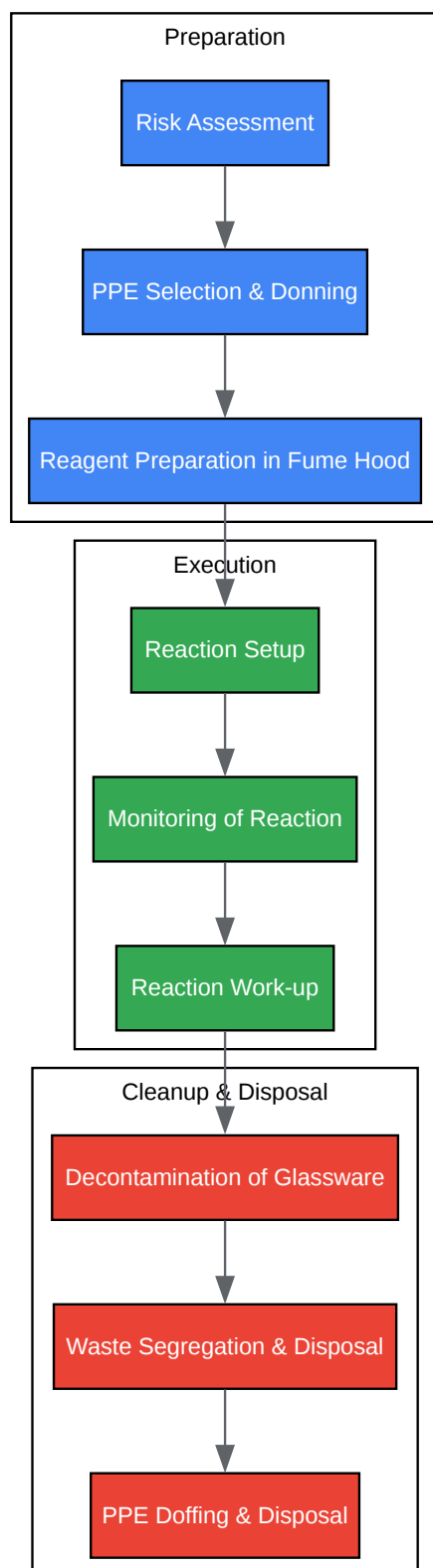
Exposure Scenario	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [2] [3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists. [2] [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [3] [4]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2] [3]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[2\]](#)[\[3\]](#)
- Hazardous Combustion Products: Thermal decomposition can release carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen iodide.[\[2\]](#)[\[3\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)

Section 5: Experimental Protocols and Spill Management

General Experimental Workflow: The following diagram illustrates a general workflow for experiments involving **5-Iododecane**, emphasizing safety checkpoints.



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Experimental Workflow for Handling 5-iododecane.

Spill Management Protocol: In the event of a spill, follow these procedures:

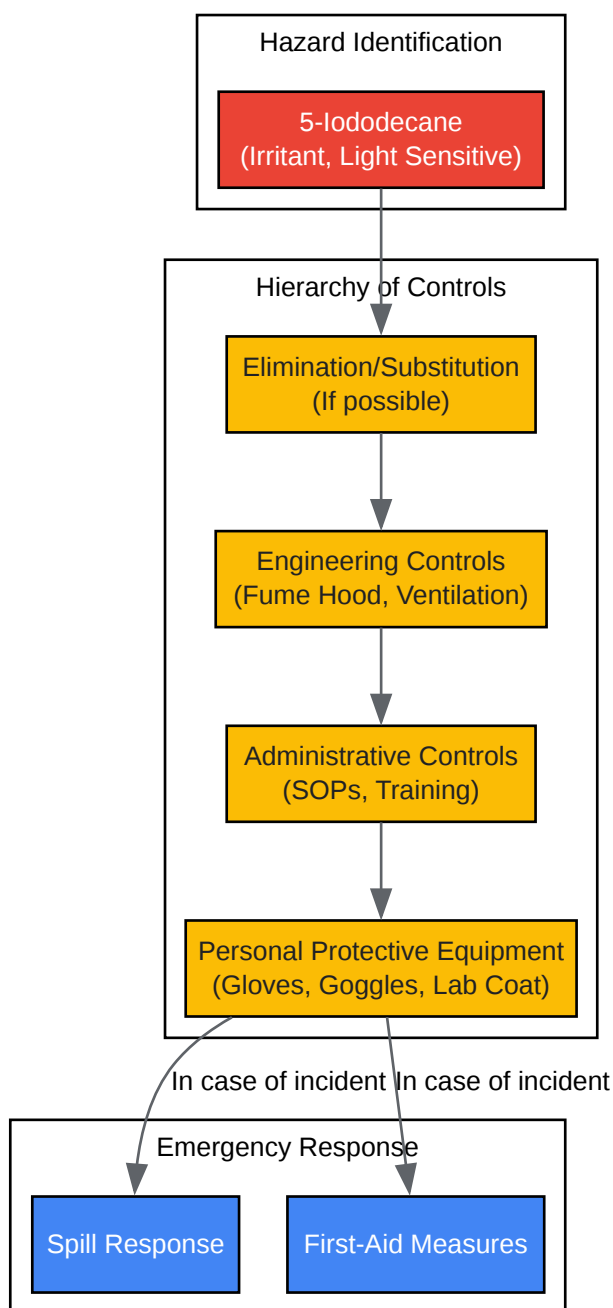
- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[\[2\]](#)
- Collect: Carefully collect the absorbed material into a suitable, closed container for disposal.
[\[2\]](#)
- Clean: Clean the spill area thoroughly with soap and water.
- Personal Protection: Wear appropriate PPE throughout the cleanup process.

Section 6: Disposal Considerations

Dispose of **5-Iododecane** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[\[4\]](#) Do not allow the chemical to enter drains or waterways.[\[7\]](#)[\[8\]](#)

Section 7: Logical Relationship of Safety Precautions

The following diagram illustrates the logical hierarchy of controls for safely managing the risks associated with **5-Iododecane**.



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*Hierarchy of Controls for **5-Iododecane** Safety.*

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